

# Optimizing the dyeing temperature for Disperse Red 91

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## Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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## Technical Support Center: Disperse Red 91

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Disperse Red 91**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during dyeing experiments, particularly on polyester substrates.

## Frequently Asked Questions (FAQs)

Q1: What is the optimal dyeing temperature for **Disperse Red 91** on polyester fabric?

A1: The optimal dyeing temperature for **Disperse Red 91**, an anthraquinone-based disperse dye, on polyester depends on the dyeing method employed. For high-temperature exhaust dyeing, the recommended temperature is typically in the range of 120°C to 130°C.<sup>[1]</sup> For the Thermosol method, higher temperatures of 190°C to 220°C are used for a shorter duration. Achieving the correct temperature is critical for proper dye diffusion into the polyester fibers.

Q2: What is the ideal pH for the dyebath when using **Disperse Red 91**?

A2: A weakly acidic dyebath is crucial for the stability of most disperse dyes, including **Disperse Red 91**. The optimal pH range is between 4.5 and 5.5.<sup>[2][3][4]</sup> This pH is typically achieved and maintained using a buffer system, such as acetic acid and sodium acetate. Dyeing outside of this pH range can lead to shade variations and reduced color fastness.<sup>[2][3]</sup>

Q3: What are the expected fastness properties of **Disperse Red 91**?

A3: **Disperse Red 91** generally exhibits good to excellent fastness properties on polyester, making it suitable for applications requiring high durability, such as in automotive textiles.<sup>[5]</sup> The specific fastness ratings can vary slightly based on the dyeing process and depth of shade. Below is a summary of typical fastness properties.

## Data Presentation

Table 1: General Properties of **Disperse Red 91**

Property	Value
C.I. Name	Disperse Red 91
C.I. Number	60753
CAS Number	12236-10-1 <sup>[6]</sup>
Molecular Structure	Anthraquinone <sup>[6]</sup>
Shade	Bluish-Pink <sup>[6]</sup>
Application	Polyester, Polyester Blends, Acetate, Nylon <sup>[7]</sup>

Table 2: Fastness Properties of **Disperse Red 91** on Polyester

Fastness Test	Fading	Staining
Light Fastness (ISO 105-B02)	6-7	-
Washing Fastness (ISO 105-C06)	4-5	4
Perspiration Fastness (ISO 105-E04)	5	5
Ironing Fastness (ISO 105-X11)	4-5	3-4
Dry Heat (180°C)	4-5	3-4

Note: Fastness is graded on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.<sup>[6]</sup>

Table 3: Recommended Dyeing Parameters for Polyester

Parameter	High-Temperature Exhaust Dyeing	Thermosol Dyeing
Temperature	120°C - 130°C	190°C - 220°C
Time	30 - 60 minutes at dyeing temperature	60 - 90 seconds <sup>[8]</sup>
pH	4.5 - 5.5 <sup>[4]</sup>	4.5 - 5.5 (in padding liquor)
Auxiliaries	Dispersing agent, Leveling agent, pH buffer	Migration inhibitor, Thickener (for padding)

## Troubleshooting Guides

### Issue 1: Uneven Dyeing or Shade Variation

- Q: My dyed polyester fabric shows streaks or patches of different shades. What could be the cause?
  - A: Uneven dyeing can result from several factors:
    - Improper Temperature Control: A heating rate that is too rapid can cause the dye to rush onto the fabric surface, leading to poor leveling. A controlled heating rate (e.g., 1-2°C per minute) is recommended.
    - Inadequate Dispersion: If the dye is not properly dispersed, aggregates can form, leading to spots and uneven color. Ensure a high-quality dispersing agent is used and the dye is pre-dispersed before adding to the dyebath.
    - Incorrect pH: Fluctuations or an incorrect pH in the dyebath can affect the stability of the dye dispersion and the rate of dye uptake.

- **Poor Fabric Preparation:** Residual oils, sizes, or other impurities on the fabric can resist dye penetration. Ensure the fabric is thoroughly scoured before dyeing.

#### Issue 2: Poor Wash Fastness

- **Q:** The color of my dyed fabric is bleeding during washing. How can I improve the wash fastness?
  - **A:** Poor wash fastness is typically due to unfixed dye on the fiber surface. To improve this:
    - **Perform Reduction Clearing:** This is a critical post-dyeing step to remove surface dye. A typical process involves treating the fabric with a solution of sodium hydroxide and sodium hydrosulfite.
    - **Optimize Dyeing Cycle:** Ensure the dyeing temperature and time are sufficient for the dye to fully penetrate and fix within the polyester fibers.
    - **Thorough Rinsing:** After reduction clearing, a thorough rinsing with hot and then cold water is necessary to remove all residual chemicals and hydrolyzed dye.

#### Issue 3: Color Deviation (Shade not matching the standard)

- **Q:** The final shade of the fabric is different from the expected "bluish-pink". Why did this happen?
  - **A:** Shade deviation can be caused by:
    - **pH Sensitivity:** **Disperse Red 91**, like many disperse dyes, can be sensitive to pH. Dyeing in an alkaline medium can cause hydrolysis of the dye molecule, leading to a color change.<sup>[3]</sup> Always maintain a weakly acidic pH.
    - **Oligomers:** During high-temperature dyeing, polyester can release low molecular weight polymers called oligomers. These can deposit on the fabric surface, causing a chalky appearance and affecting the shade. Using a suitable dispersing agent and performing reduction clearing can help manage oligomers.

- Thermal Migration: If a finishing process involving high heat (e.g., heat setting) is applied after dyeing, the dye can migrate to the fiber surface, which can alter the perceived shade and lower the fastness.

## Experimental Protocols

### 1. High-Temperature Exhaust Dyeing of Polyester

This method is suitable for dyeing polyester in yarn or fabric form in a high-temperature, high-pressure dyeing machine.

- Materials:
  - Polyester substrate
  - **Disperse Red 91**
  - Dispersing agent (e.g., lignosulfonate-based)
  - Leveling agent
  - Acetic acid (to adjust pH)
  - Sodium acetate (as a buffer)
- Procedure:
  - Set the dyebath with water at approximately 50°C.
  - Add the dispersing agent, leveling agent, and acetic acid to achieve a pH of 4.5-5.5.
  - Add the pre-dispersed **Disperse Red 91** to the dyebath.
  - Load the polyester substrate into the machine.
  - Raise the temperature to 130°C at a rate of 1.5°C/minute.
  - Hold the temperature at 130°C for 45-60 minutes, depending on the desired shade depth.

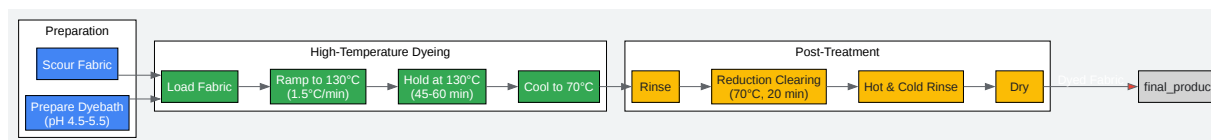
- Cool the dyebath to 70°C.
- Drain the dyebath and rinse the substrate.
- Proceed to reduction clearing.

## 2. Reduction Clearing

This is an essential post-treatment to enhance wash fastness.

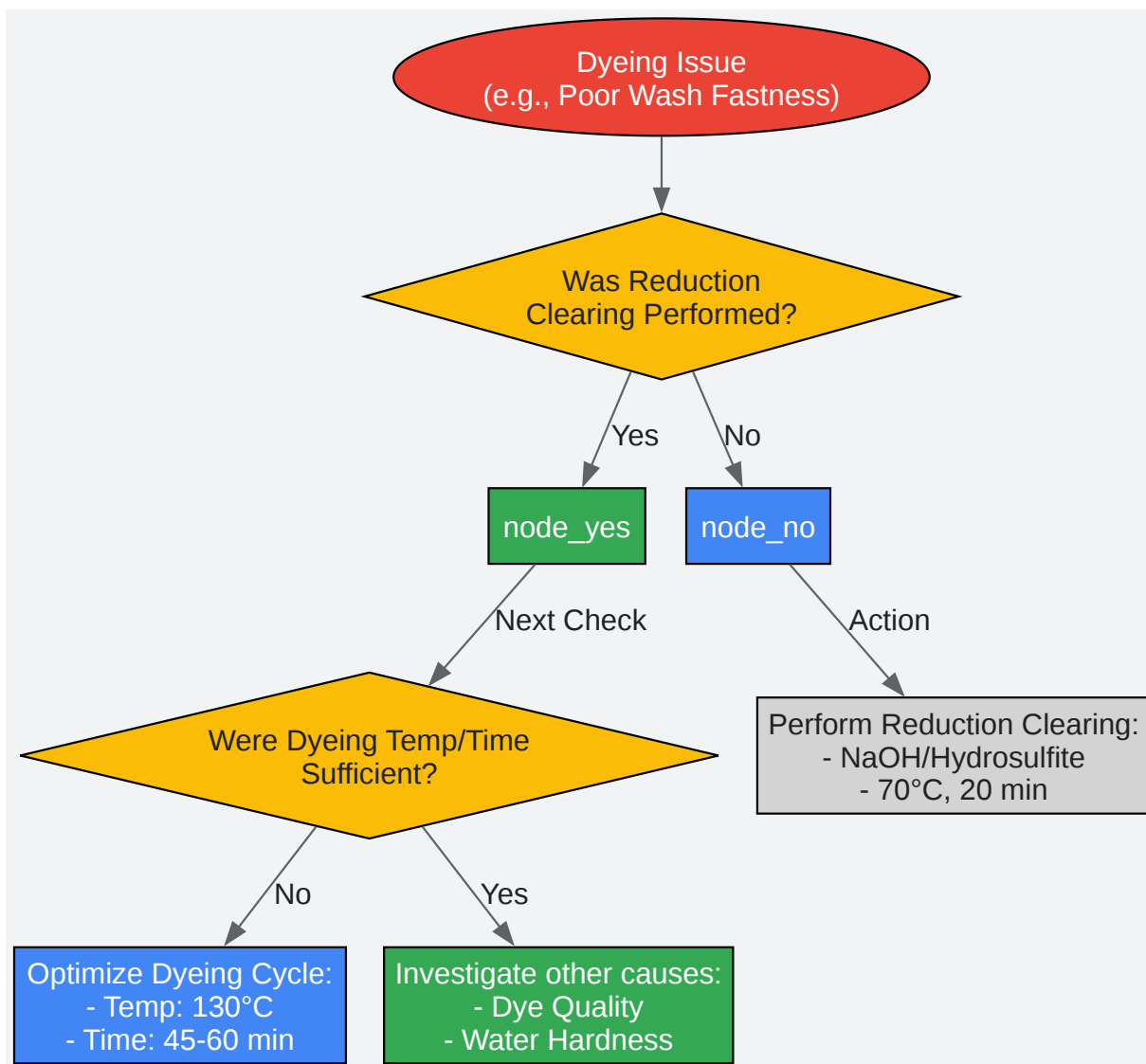
- Materials:
  - Dyed polyester substrate
  - Sodium Hydrosulfite
  - Caustic Soda (Sodium Hydroxide)
  - Detergent
- Procedure:
  - Prepare a fresh bath at 60-70°C.
  - Add caustic soda and sodium hydrosulfite to the bath.
  - Treat the dyed fabric for 15-20 minutes.
  - Drain the bath.
  - Rinse the fabric thoroughly with hot water (70-80°C) and then with cold water.
  - Neutralize with a weak solution of acetic acid if necessary.
  - Final cold rinse and dry.

## Mandatory Visualizations



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Caption: High-temperature exhaust dyeing workflow for **Disperse Red 91**.



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Caption: Troubleshooting logic for poor wash fastness.

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